

# An In-depth Technical Guide to 1,3-Dichloro-2-methylpropane

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## Compound of Interest

Compound Name: 1,3-Dichloro-2-methylpropane

Cat. No.: B1596176

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1,3-Dichloro-2-methylpropane**, a halogenated hydrocarbon. The information is curated for professionals in research and development who require precise data for experimental design and chemical synthesis.

## Chemical Identity and Synonyms

**1,3-Dichloro-2-methylpropane** is a chlorinated hydrocarbon.<sup>[1]</sup> Its unique structure, featuring a branched methyl group on the propane chain with two chlorine substituents, leads to its specific chemical characteristics and applications as a solvent and chemical intermediate.<sup>[1]</sup>

- CAS Number: 616-19-3<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup><sup>[5]</sup><sup>[6]</sup>
- IUPAC Name: **1,3-dichloro-2-methylpropane**<sup>[4]</sup>
- Synonyms: 1,3-Dichloroisobutane, Propane, 1,3-dichloro-2-methyl-<sup>[1]</sup><sup>[3]</sup><sup>[5]</sup><sup>[6]</sup>

## Physicochemical Properties

The following table summarizes the key physical and chemical properties of **1,3-Dichloro-2-methylpropane**, compiled from various chemical data sources. These properties are crucial for its handling, storage, and application in a laboratory setting.

Property	Value	Source(s)
Molecular Formula	C4H8Cl2	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	127.01 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Boiling Point	136.4 °C at 760 mmHg	<a href="#">[3]</a> <a href="#">[5]</a>
Melting Point	-70.34 °C (estimate)	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Density	1.079 - 1.1375 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Flash Point	28 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Refractive Index	1.427 - 1.4400	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Vapor Pressure	9.15 mmHg at 25 °C	<a href="#">[1]</a> <a href="#">[3]</a>
XLogP3	2.2	<a href="#">[5]</a>

## Logical Relationships of Key Properties

The following diagram illustrates the interconnectedness of the fundamental properties of **1,3-Dichloro-2-methylpropane**.

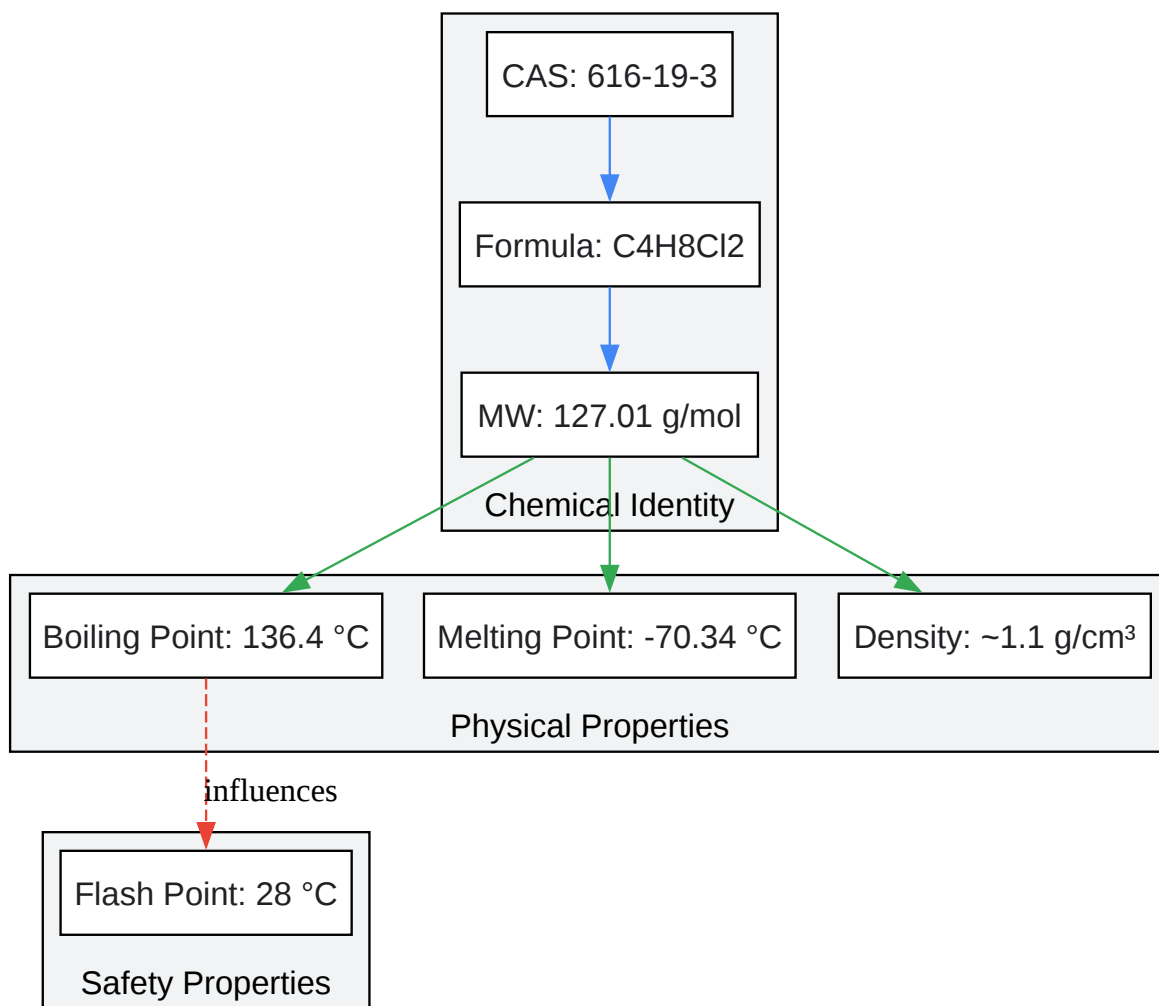


Figure 1: Properties of 1,3-Dichloro-2-methylpropane

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Caption: Key identifiers and physicochemical properties of **1,3-Dichloro-2-methylpropane**.

## Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **1,3-Dichloro-2-methylpropane** are typically found in specialized chemical literature, such as peer-reviewed journals on organic synthesis or analytical chemistry. The available search results do not provide specific, detailed

experimental methodologies. For researchers requiring such protocols, a targeted search of chemical databases and academic journals is recommended.

## Safety and Handling

**1,3-Dichloro-2-methylpropane** is a hazardous substance that requires careful handling.<sup>[1]</sup> It is a flammable liquid and vapor.<sup>[9]</sup> Key safety precautions include:

- Handling: Use only in a well-ventilated area or under a chemical fume hood.<sup>[10]</sup> Avoid contact with skin, eyes, and clothing.<sup>[10]</sup> Wear appropriate personal protective equipment (PPE), including gloves and eye/face protection.<sup>[9][10]</sup>
- Storage: Keep the container tightly closed in a dry, well-ventilated place.<sup>[9]</sup> Store away from heat, sparks, open flames, and other ignition sources.<sup>[9][10]</sup>
- Incompatibilities: Avoid contact with strong oxidizing agents, strong acids, and strong bases.<sup>[10]</sup>

In case of exposure, seek immediate medical attention.<sup>[10][11]</sup> Standard first aid measures for chemical exposure should be followed.<sup>[11]</sup>

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